

Chemical Structure and Physicochemical Properties

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Compound of Interest

Compound Name: *BI 187004*

CAS No.: *1303515-32-3*

Cat. No.: *B8729569*

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BI 187004, also known as VTP-34072, is a small molecule inhibitor of 11 β -HSD1.^[1] Its chemical and physical properties are summarized in the table below.

Property	Value	Source
Chemical Formula	C ₂₁ H ₁₈ N ₄ O	[2]
Molecular Weight	342.39 g/mol	[2]
CAS Number	1303515-32-3	[2]
Appearance	Solid, White to off-white	[2]
SMILES	<chem>N#CC1=CC2=C(C=C1)C[C@@]3([H])</chem> <chem>[C@]2([H])CCCN3C(C4=CC=C5N=CNC5=C4)=O</chem>	[2]
Solubility	DMSO: 125 mg/mL (365.08 mM)	[2]
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 6 months, -20°C for 1 month	[2]

Chemical Structure:

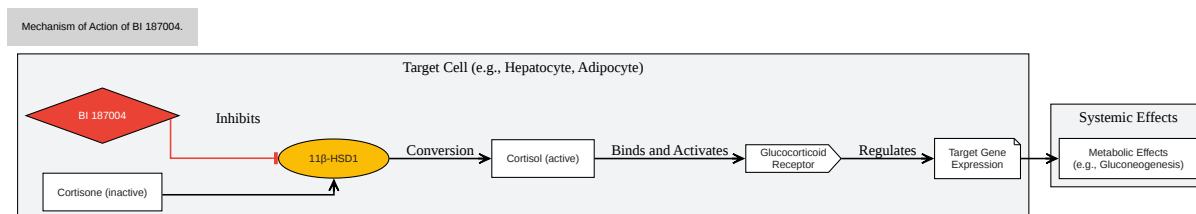
 BI 187004 Chemical Structure

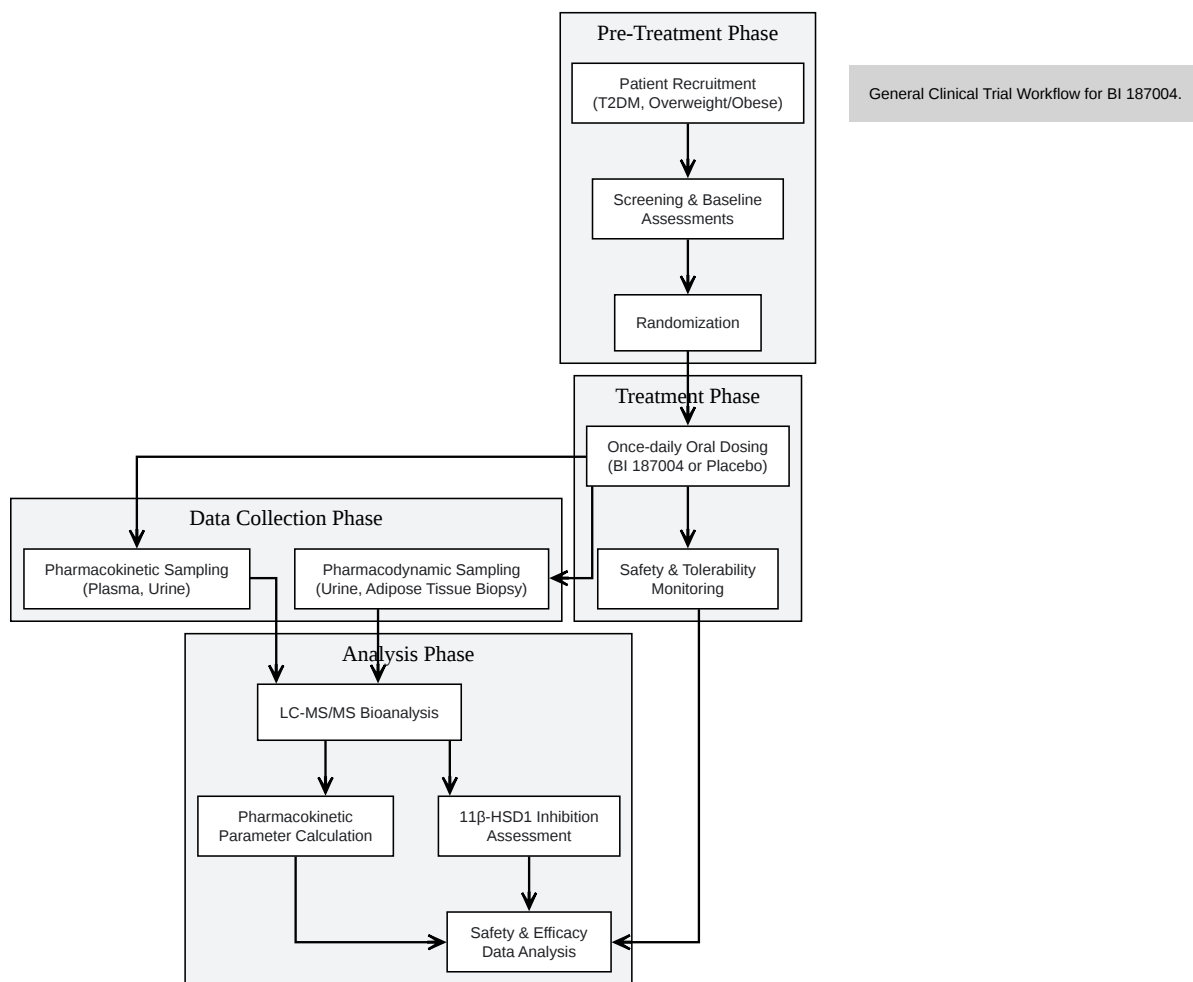
Source: MedChemExpress

Mechanism of Action

BI 187004 is a potent and selective inhibitor of 11 β -hydroxysteroid dehydrogenase type 1 (11 β -HSD1).[1][2] This enzyme is responsible for the intracellular conversion of inactive cortisone to active cortisol, a glucocorticoid.[3] By inhibiting 11 β -HSD1, **BI 187004** reduces the local concentration of cortisol in tissues where the enzyme is highly expressed, such as the liver and adipose tissue.[3] This mechanism of action has been investigated for its potential therapeutic benefits in metabolic disorders like type 2 diabetes.[3][4]

The signaling pathway illustrating the mechanism of action of **BI 187004** is depicted below.





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References

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- [3. Discovery of novel inhibitor of 11 beta-hydroxysteroid dehydrogenase type 1 using in silico structure-based screening approach for the treatment of type 2 diabetes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. thieme-connect.com \[thieme-connect.com\]](https://www.thieme-connect.com)
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